

An In-depth Technical Guide to the Safe Handling of Methyl 3-isocyanatopropanoate

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Compound of Interest

Compound Name: **Methyl 3-isocyanatopropanoate**

Cat. No.: **B1304612**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Methyl 3-isocyanatopropanoate** (CAS No. 50835-77-3), a reactive chemical intermediate. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

Methyl 3-isocyanatopropanoate is a combustible liquid with the molecular formula $C_5H_7NO_3$ and a molecular weight of 129.11 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#) A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Source
Molecular Formula	C ₅ H ₇ NO ₃	[1] [2] [3]
Molecular Weight	129.11 g/mol	[1] [2]
CAS Number	50835-77-3	[1] [4]
Boiling Point	74 - 75 °C / 165.2 - 167 °F	[5]
Density	0.866 g/cm ³	[5]
Flash Point	-10 °C / 14 °F	[5]
Stability	Moisture sensitive	[6]

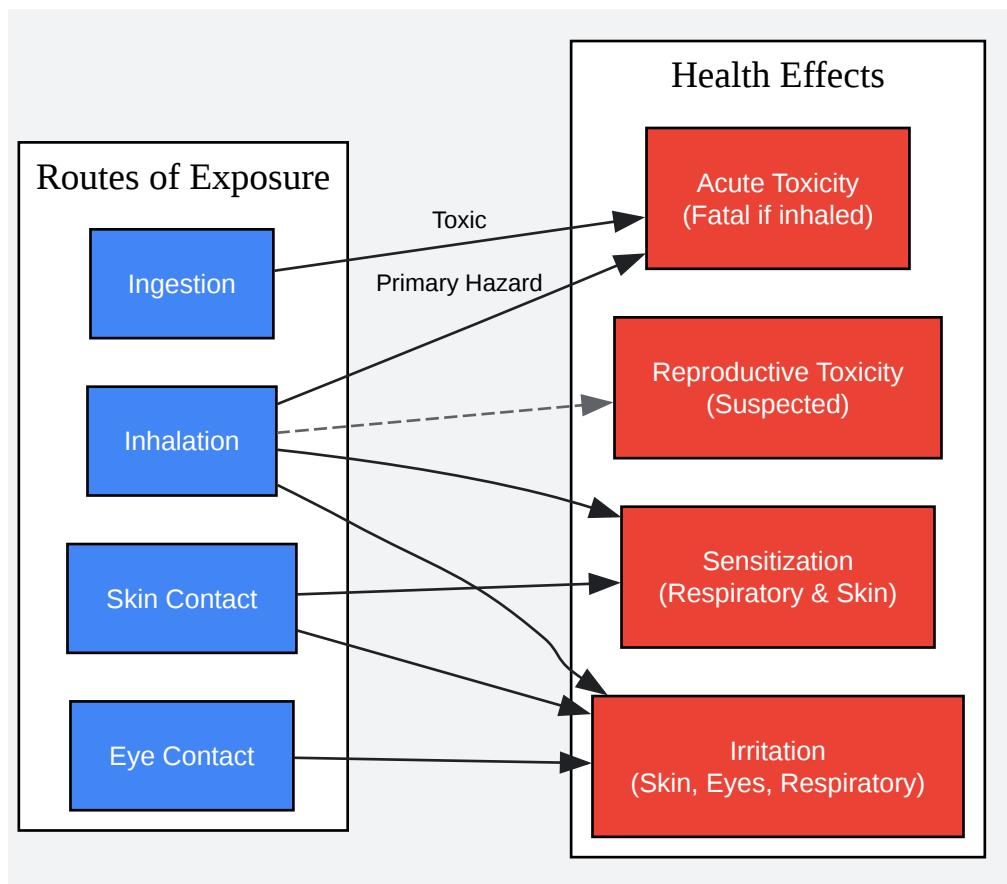
Hazard Identification and Classification

Methyl 3-isocyanatopropanoate is classified as a hazardous substance with multiple routes of potential exposure and associated health effects. The GHS hazard classifications are summarized below.

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapour
Acute toxicity, oral	3	H301: Toxic if swallowed
Acute toxicity, dermal	2	H311: Toxic in contact with skin
Acute toxicity, inhalation	1	H330: Fatal if inhaled
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	1	H318: Causes serious eye damage
Sensitization, respiratory	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled
Sensitization, skin	1	H317: May cause an allergic skin reaction
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation
Reproductive toxicity	-	H361d: Suspected of damaging the unborn child

Sources:[1][7][8][9]

The primary hazards associated with **Methyl 3-isocyanatopropanoate** are its high acute toxicity upon inhalation, potential for respiratory and skin sensitization, and irritation to the skin, eyes, and respiratory tract.[1][8][10]



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Hazard Exposure and Effects Relationship

Safe Handling and Storage Protocols

Due to the significant hazards posed by **Methyl 3-isocyanatopropanoate**, stringent adherence to the following handling and storage protocols is mandatory.

3.1. Engineering Controls

- Ventilation: All work with **Methyl 3-isocyanatopropanoate** must be conducted in a properly functioning chemical fume hood.[11][12] Local exhaust ventilation should be used to minimize the release of vapors into the work area.
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[6][7] Use explosion-proof electrical, ventilating, and lighting equipment.[7]

- Emergency Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]

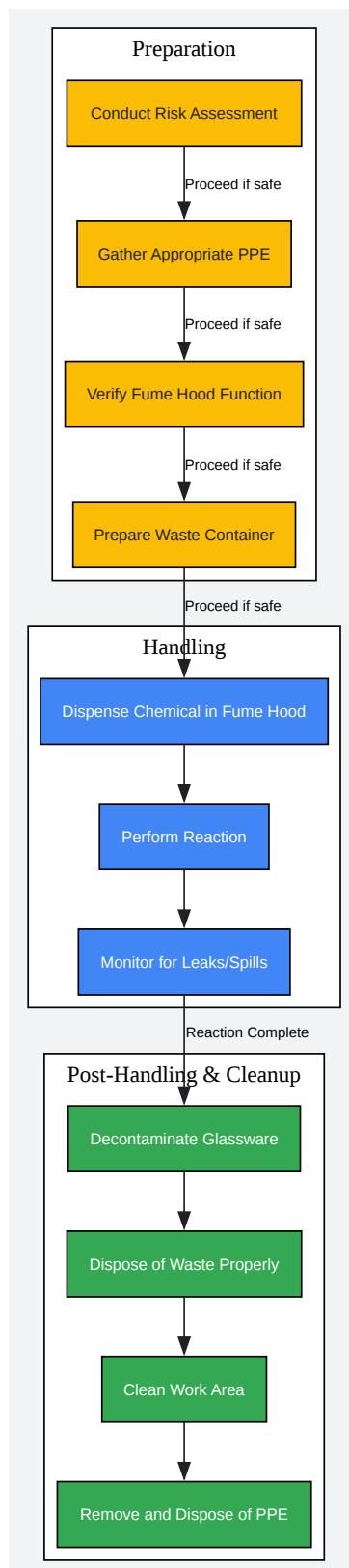
3.2. Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required when handling isocyanates.

PPE	Specification
Hand Protection	Butyl rubber gloves (thickness \geq 0.4 mm) are recommended.[13] Latex or nitrile gloves are not suitable for prolonged contact.[10][13]
Eye/Face Protection	Chemical safety goggles or a full-face shield must be worn.[12][13]
Skin and Body Protection	A lab coat, closed-toe shoes, and long pants are mandatory.[12] For tasks with a higher risk of splashing, a chemically resistant apron should be worn.[13]
Respiratory Protection	In case of inadequate ventilation or for emergency response, a full-face respirator with an independent or continuous air supply is necessary.[12][13] Do not use activated carbon filter canisters.[13]

3.3. Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as acids, strong oxidizing agents, strong bases, alcohols, and amines.[6][12]
- Keep containers tightly closed to prevent moisture contamination, which can lead to a build-up of pressure due to the formation of carbon dioxide.[13]
- Store in containers made of 304 stainless steel or polyethylene-lined steel drums.[13]



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Safe Handling Workflow for Isocyanates

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

4.1. First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[5][9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.[5][9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[7][9]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[7][9]

4.2. Accidental Release Measures

- Small Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with a non-combustible material like vermiculite, sand, or earth and place it in a sealed container for disposal.[8]
- Large Spills: Evacuate personnel to a safe area. Eliminate all ignition sources.[8] Dike the spill to prevent spreading.[8] Do not allow the material to enter drains or waterways.

Waste Disposal

Dispose of waste in accordance with all applicable local, regional, national, and international regulations. Do not dispose of it in the sewer system. Contaminated packaging should be emptied as much as possible and disposed of in the same manner as the substance itself.

Experimental Protocols: General Best Practices for Handling Isocyanates

While specific experimental protocols will vary, the following general principles should be integrated into any procedure involving **Methyl 3-isocyanatopropanoate**.

6.1. Preparation

- Risk Assessment: Before beginning any new procedure, conduct a thorough risk assessment that considers the scale of the reaction, potential for exotherms, and necessary emergency responses.
- Equipment Inspection: Ensure all glassware is free from cracks and stars, especially if working under vacuum.[\[11\]](#)
- Inert Atmosphere: If the reaction is sensitive to moisture, ensure a dry, inert atmosphere (e.g., nitrogen or argon) is established before introducing the isocyanate.

6.2. Reagent Handling

- Dispensing: Use a syringe or cannula for transferring the liquid isocyanate to minimize exposure to air and reduce the risk of spills.[\[11\]](#)
- Temperature Control: Be aware that reactions involving isocyanates can be exothermic. Use an ice bath or other cooling method to control the reaction temperature, especially during the initial addition of reagents.
- Quenching: Prepare a quenching solution (e.g., a dilute solution of an amine or alcohol in a non-reactive solvent) to neutralize any unreacted isocyanate at the end of the reaction or in case of an emergency.

6.3. Post-Reaction Workup

- Decontamination: All glassware and equipment that have come into contact with the isocyanate should be decontaminated. This can be achieved by rinsing with a suitable solvent (e.g., isopropanol) followed by a decontamination solution (e.g., a dilute ammonia or sodium carbonate solution) to neutralize any residual isocyanate.
- Waste Neutralization: Isocyanate-containing waste should be neutralized before disposal. This can be done by slowly adding the waste to a stirred solution of a decontaminating agent. Be aware that this reaction can generate gas, so it should be performed in a fume hood with adequate ventilation.

By implementing these safety and handling precautions, researchers can mitigate the risks associated with **Methyl 3-isocyanatopropanoate** and ensure a safe laboratory environment.

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